

# An In-Depth Technical Guide to the Physical Properties of 1-Dodecene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Dodecene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-dodecene**, a linear alpha-olefin with significant applications in various industrial and research fields. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clarity, detail, and practical application.

## Core Physical Properties of 1-Dodecene

**1-Dodecene** is a colorless liquid with a mild, pleasant odor.<sup>[1][2][3]</sup> It is an unsaturated hydrocarbon with the chemical formula  $C_{12}H_{24}$  and is classified as an alkene.<sup>[1]</sup> Its physical characteristics are crucial for its handling, application, and in the design of processes where it is used as a raw material or intermediate.

## Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of **1-dodecene**, compiled from various reputable sources.

Table 1: General and Thermal Properties

Property	Value	Units
Molecular Weight	168.32	g/mol
Boiling Point	213 - 216	°C
Melting Point	-35	°C
Flash Point (Closed Cup)	76 - 77	°C
Autoignition Temperature	255	°C

Sources:[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Density and Optical Properties

Property	Value	Units
Density (at 20°C)	0.758	g/mL
Vapor Density (air=1)	5.8	-
Refractive Index (n <sub>20/D</sub> )	1.429	-

Sources:[\[4\]](#)

Table 3: Vapor Pressure and Solubility

Property	Value	Units
Vapor Pressure (at 20°C)	0.2	mmHg
Solubility in Water	Insoluble	-
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone	-

Sources:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

# Experimental Protocols for Determining Physical Properties

The following sections detail the methodologies for measuring the key physical properties of **1-dodecene**, based on standard testing procedures.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[8]</sup> A common and accurate method for determining the boiling point of volatile organic liquids like **1-dodecene** is through distillation.<sup>[8][9]</sup>

Methodology (Simple Distillation):<sup>[8]</sup>

- **Apparatus Setup:** A distillation flask is filled with a measured volume of **1-dodecene** (a minimum of 5 mL is recommended).<sup>[8]</sup> A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.
- **Heating:** The flask is heated gently.
- **Data Collection:** The temperature is recorded when the first drop of distillate is collected. The temperature is continuously monitored, and the highest steady temperature observed during the distillation is recorded as the boiling point.<sup>[8]</sup>
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure.

## Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. For substances like **1-dodecene** that are liquid at room temperature, this property is determined by cooling the liquid until it solidifies.

Methodology (Cooling Curve):

- **Sample Preparation:** A small amount of liquid **1-dodecene** is placed in a capillary tube.<sup>[10]</sup>
- **Apparatus:** The capillary tube is attached to a thermometer and placed in a cooling bath.<sup>[10]</sup>

- **Cooling and Observation:** The bath is cooled slowly, and the temperature is recorded at regular intervals.
- **Melting Point Determination:** The temperature at which the first crystals appear is noted. The melting point range is the span between the temperature at which the first crystal appears and the temperature at which the entire sample becomes solid.[\[10\]](#) For pure compounds, this range is typically narrow.[\[10\]](#)[\[11\]](#)

## Determination of Density

Density is the mass of a substance per unit volume.[\[12\]](#) It is a fundamental physical property used for material identification and quality control.[\[12\]](#)

Methodology (Graduated Cylinder and Balance):[\[13\]](#)[\[14\]](#)

- **Mass Measurement:** The mass of a clean, dry graduated cylinder is determined using an electronic balance.[\[13\]](#)
- **Volume Measurement:** A known volume of **1-dodecene** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Combined Mass Measurement:** The mass of the graduated cylinder containing the **1-dodecene** is measured.
- **Calculation:** The mass of the **1-dodecene** is calculated by subtracting the mass of the empty graduated cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[\[15\]](#)

## Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow.[\[16\]](#)[\[17\]](#) For liquids like **1-dodecene**, kinematic viscosity is often determined.

Methodology (Capillary Viscometer):[\[18\]](#)

- **Apparatus:** A calibrated capillary viscometer is used.

- Procedure: A specific volume of **1-dodecene** is introduced into the viscometer, which is then placed in a constant temperature bath.
- Measurement: The time it takes for the liquid to flow between two marked points on the capillary under gravity is measured.[18]
- Calculation: The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.[19] It is a characteristic property that can be used to identify a substance and assess its purity.[19]

Methodology (Abbe Refractometer):

- Apparatus: An Abbe refractometer is calibrated using a standard of known refractive index.
- Sample Application: A few drops of **1-dodecene** are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the intersection of the crosshairs. The refractive index is then read from the scale.
- Temperature Control: The temperature of the prisms is controlled, as the refractive index is temperature-dependent.

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[20]

Methodology (Pensky-Martens Closed Cup Tester):[20][21]

- Apparatus: A Pensky-Martens closed-cup apparatus is used.

- Procedure: The sample cup is filled with **1-dodecene** to the specified level. The cup is heated at a slow, constant rate.
- Ignition Test: A small flame is periodically passed over the opening in the cup lid.
- Flash Point Determination: The flash point is the lowest temperature at which the vapors of the liquid ignite with a brief flash.[\[20\]](#)

## Determination of Autoignition Temperature

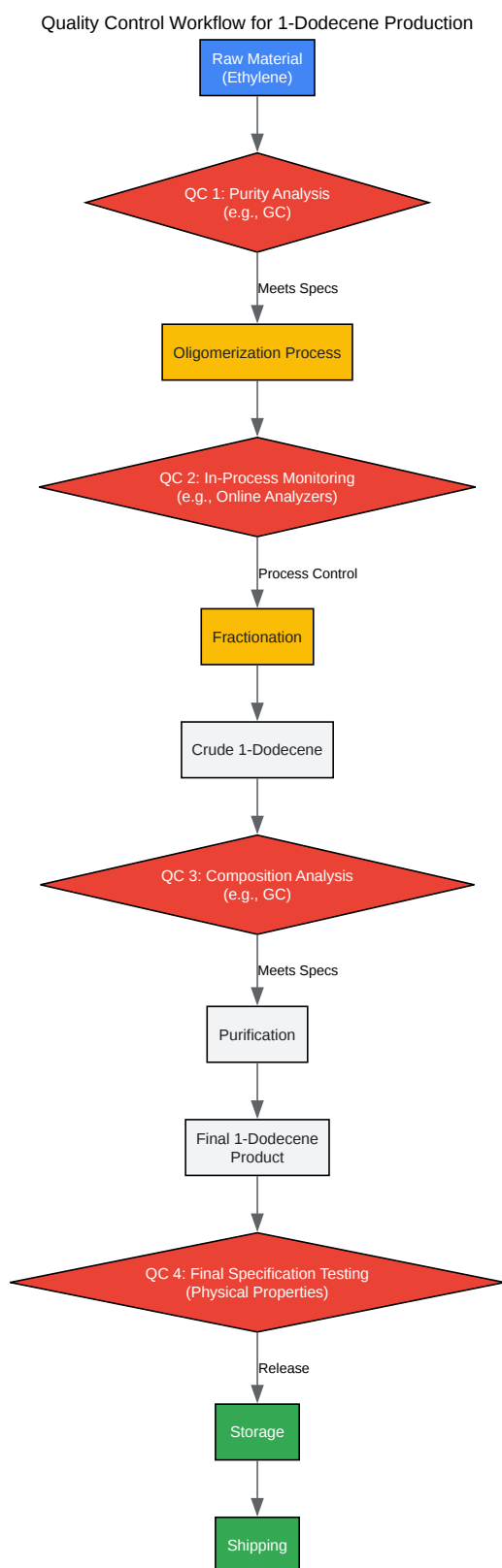
The autoignition temperature is the lowest temperature at which a substance will spontaneously ignite in a normal atmosphere without an external ignition source.[\[22\]](#)

Methodology (ASTM E659):[\[23\]](#)[\[24\]](#)

- Apparatus: A uniformly heated flask is placed in a temperature-controlled furnace.
- Procedure: A small, measured amount of **1-dodecene** is injected into the heated flask.[\[24\]](#)
- Observation: The flask is observed for ignition.
- Autoignition Temperature Determination: The test is repeated at different flask temperatures until the lowest temperature at which ignition occurs is determined.[\[23\]](#)

## Mandatory Visualizations

The following diagram illustrates a typical quality control workflow for the production of **1-dodecene**, a key alpha-olefin.



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Caption: Quality Control Workflow for **1-Dodecene** Production.

This guide provides essential information on the physical properties of **1-dodecene** and the standard methods for their determination, offering a valuable resource for professionals in scientific research and development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of 1-Dodecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054840#physical-properties-of-1-dodecene]

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